

Personal protective equipment for handling Mps1-IN-1

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Compound of Interest

Compound Name: Mps1-IN-1

Cat. No.: B1663578

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Essential Safety and Handling Guide for Mps1-IN-1

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the monopolar spindle 1 (Mps1) kinase inhibitor, **Mps1-IN-1**. The following procedural guidance is based on available safety data for similar compounds and general laboratory best practices.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Mps1-IN-1** and its dihydrochloride salt is provided below.

| Property | Mps1-IN-1 | Mps1-IN-1 dihydrochloride |
|----------------------|---|--|
| Molecular Formula | C ₂₈ H ₃₃ N ₅ O ₄ S | C ₂₈ H ₃₃ N ₅ O ₄ S · 2HCl |
| Molecular Weight | 535.66 g/mol | 608.58 g/mol |
| Appearance | Solid | No data available |
| Solubility | DMSO: ≥ 39 mg/mL | Water: 100 mM, DMSO: 100 mM |
| Storage (Powder) | -20°C for 3 years, 4°C for 2 years | Desiccate at room temperature |
| Storage (In Solvent) | -80°C for 2 years, -20°C for 1 year | No data available |

Personal Protective Equipment (PPE)

When handling **Mps1-IN-1**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

| Equipment | Specification | Purpose |
|--------------------------|--|--|
| Eye Protection | Safety glasses with side shields or goggles. | Protects eyes from splashes or dust. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile). | Prevents skin contact. |
| Skin and Body Protection | Laboratory coat. | Protects skin and clothing from contamination. |
| Respiratory Protection | Use in a well-ventilated area. A respirator may be necessary if handling large quantities or if dust is generated. | Prevents inhalation of dust or aerosols. |

Operational Handling and Disposal Plan

Adherence to proper operational and disposal procedures is critical for maintaining a safe laboratory environment.

Handling and Storage

- **Engineering Controls:** Handle **Mps1-IN-1** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- **Handling Practices:** Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.
- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated place. Follow the specific storage temperatures provided in the properties table.

Disposal Plan

- **Waste Disposal:** Dispose of **Mps1-IN-1** and any contaminated materials in accordance with local, state, and federal regulations. This typically involves collection in a designated, labeled hazardous waste container.
- **Contaminated PPE:** Dispose of contaminated gloves and other disposable PPE as hazardous waste.

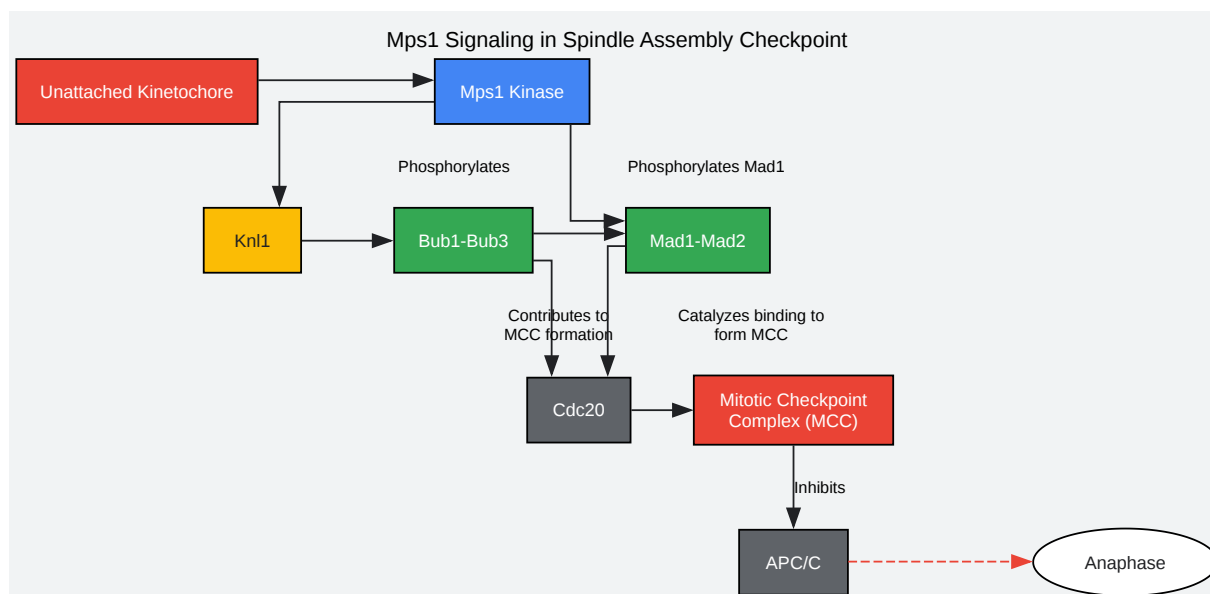
Spillage and First Aid

In the event of a spill or exposure, immediate and appropriate action is necessary.

| Situation | Procedure |
|--------------|--|
| Skin Contact | Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. |
| Eye Contact | Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. |
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. |
| Spill | Wear appropriate PPE. Sweep up the material, place it in a suitable, closed container for disposal. Avoid generating dust. Ventilate the area and wash the spill site after material pickup is complete. |

Mps1 Signaling Pathway in Spindle Assembly Checkpoint

Mps1 is a key kinase that regulates the spindle assembly checkpoint (SAC), a critical surveillance mechanism that ensures accurate chromosome segregation during mitosis. The following diagram illustrates the central role of Mps1 in this pathway.



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Caption: Mps1 kinase activation at unattached kinetochores initiates a signaling cascade that leads to the formation of the Mitotic Checkpoint Complex (MCC), which inhibits the Anaphase-Promoting Complex/Cyclosome (APC/C) to prevent premature anaphase onset.

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